

Statistical Validation of SHAAGtide: A Comparative Performance Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: SHAAGtide

Cat. No.: B15570485

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of **SHAAGtide**, a peptide agonist of the Formyl Peptide Receptor-Like 1 (FPRL1), with a known alternative, MMK-1. The data presented herein is based on established experimental protocols and aims to offer an objective performance evaluation to aid in research and development decisions.

Introduction to SHAAGtide

SHAAGtide is a peptide derived from the chemokine CCL23 β . It functions as a potent signaling molecule and chemoattractant by selectively activating the Formyl Peptide Receptor-Like 1 (FPRL1), a G protein-coupled receptor involved in inflammatory responses.

SHAAGtide's specificity for FPRL1, with no activity at the related CCR1 receptor, makes it a valuable tool for studying the specific roles of FPRL1 in leukocyte recruitment, particularly neutrophils.

Comparative Analysis: SHAAGtide vs. MMK-1

To provide a clear performance benchmark, this guide compares **SHAAGtide** with MMK-1, another potent and selective FPRL1 agonist.

Quantitative Performance Data

The following table summarizes the key performance metrics for **SHAAGtide** and MMK-1 based on in vitro assays.

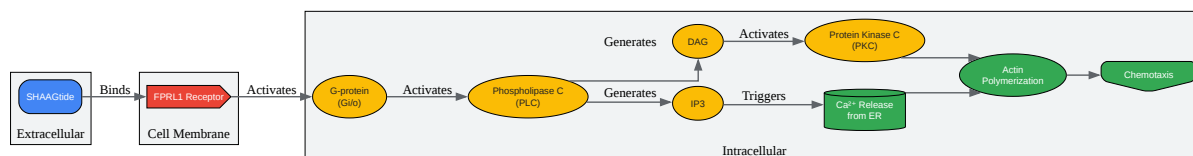
Parameter	SHAAGtide	MMK-1	Reference
FPRL1 Receptor Activation (EC50)	Data not available	2 nM (in human FPRL1-transfected HEK293 cells)	[1]
FPR1 Receptor Activation (EC50)	Inactive	>10,000 nM	[1]
Calcium Mobilization	Induces calcium mobilization in monocytes and neutrophils	Potent calcium-mobilizing agonist in monocytes and neutrophils	
Chemotaxis	Induces chemotaxis in monocytes and neutrophils	Potent chemotactic agonist for human monocytes and neutrophils	[2] [3]
In Vivo Leukocyte Recruitment	Recruits leukocytes, including neutrophils, to mouse skin after intradermal injection	Data not available	

Note: While qualitative data confirms **SHAAGtide**'s activity, specific quantitative data for its EC50 in receptor activation and chemotaxis assays are not readily available in the public domain.

Signaling Pathway and Experimental Workflow

SHAAGtide Signaling Pathway

The following diagram illustrates the signaling cascade initiated by **SHAAGtide** binding to the FPRL1 receptor, leading to cellular responses such as chemotaxis and calcium mobilization.

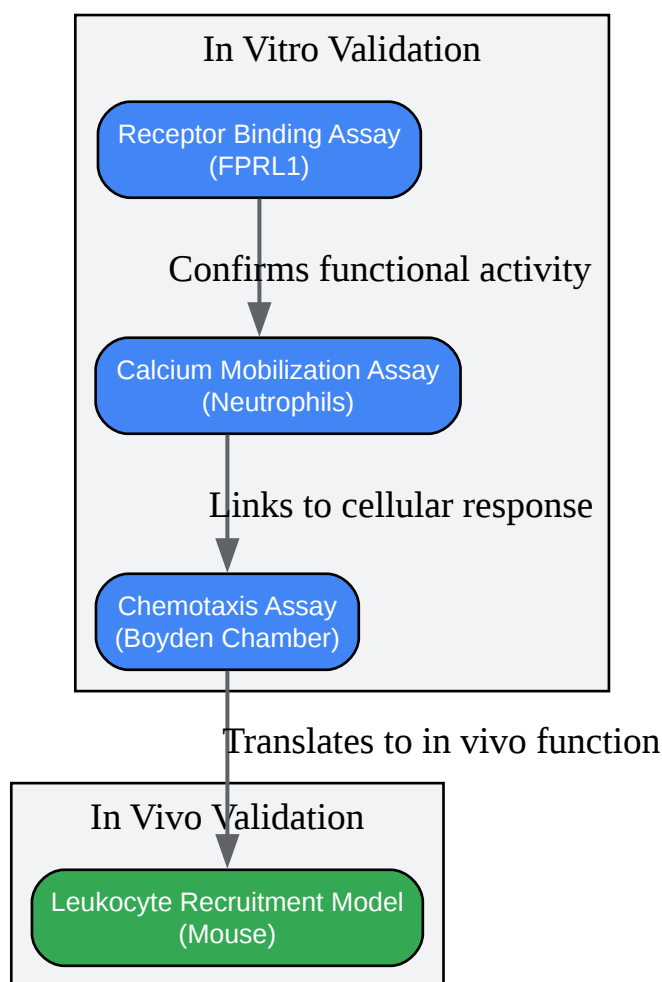


[Click to download full resolution via product page](#)

SHAAGtide signaling pathway via the FPRL1 receptor.

Experimental Workflow for **SHAAGtide** Validation

This diagram outlines the key experimental stages for validating the biological activity of **SHAAGtide**.



[Click to download full resolution via product page](#)

Experimental workflow for **SHAAGtide** validation.

Detailed Experimental Protocols

FPRL1 Competitive Radioligand Binding Assay

Objective: To determine the binding affinity (K_i) of **SHAAGtide** for the human FPRL1 receptor.

Materials:

- HEK293 cells stably transfected with human FPRL1.
- Membrane preparation buffer (50 mM Tris-HCl, 5 mM MgCl₂, 1 mM EGTA, pH 7.4).

- Assay buffer (50 mM Tris-HCl, 5 mM MgCl₂, 1 mM EGTA, 0.1% BSA, pH 7.4).
- Radioligand: [3H]-labeled high-affinity FPRL1 agonist (e.g., [3H]MMK-1).
- Unlabeled competitor: **SHAAGtide** and a known FPRL1 agonist (e.g., MMK-1) for positive control.
- Scintillation cocktail and scintillation counter.

Procedure:

- Prepare cell membranes from FPRL1-HEK293 cells by homogenization and centrifugation.
- In a 96-well plate, add a constant concentration of the radioligand to each well.
- Add increasing concentrations of unlabeled **SHAAGtide** or the positive control to the wells.
- Add the cell membrane preparation to initiate the binding reaction.
- Incubate the plate at room temperature for 1-2 hours to reach equilibrium.
- Terminate the reaction by rapid filtration through a glass fiber filter mat to separate bound from free radioligand.
- Wash the filters with ice-cold assay buffer.
- Dry the filters and add scintillation cocktail.
- Quantify the radioactivity using a scintillation counter.
- Analyze the data using non-linear regression to determine the IC₅₀, from which the K_i can be calculated using the Cheng-Prusoff equation.

Calcium Mobilization Assay

Objective: To measure the ability of **SHAAGtide** to induce intracellular calcium flux in neutrophils.

Materials:

- Isolated human neutrophils.
- Hanks' Balanced Salt Solution (HBSS) with calcium and magnesium.
- Calcium-sensitive fluorescent dye (e.g., Fluo-4 AM).
- Pluronic F-127.
- **SHAAGtide** and a known FPRL1 agonist (e.g., MMK-1).
- 96-well black, clear-bottom plates.
- Fluorescence plate reader with an injection system.

Procedure:

- Isolate neutrophils from fresh human blood using density gradient centrifugation.
- Load the neutrophils with Fluo-4 AM in HBSS containing Pluronic F-127 for 30-60 minutes at 37°C.
- Wash the cells to remove extracellular dye and resuspend in HBSS.
- Plate the loaded cells in the 96-well plate.
- Measure the baseline fluorescence using the plate reader.
- Inject varying concentrations of **SHAAGtide** or the positive control into the wells.
- Immediately record the change in fluorescence intensity over time.
- Determine the EC50 value from the dose-response curve.

Boyden Chamber Chemotaxis Assay

Objective: To quantify the chemotactic activity of **SHAAGtide** for neutrophils.

Materials:

- Isolated human neutrophils.
- Boyden chamber apparatus with polycarbonate membranes (3-5 μm pore size).
- Chemotaxis buffer (e.g., HBSS with 0.1% BSA).
- **SHAAGtide** and a known chemoattractant (e.g., fMLP or MMK-1).
- Staining solution (e.g., Diff-Quik).
- Microscope.

Procedure:

- Isolate neutrophils as described for the calcium mobilization assay.
- Place the polycarbonate membrane in the Boyden chamber.
- Add different concentrations of **SHAAGtide** or the positive control to the lower wells of the chamber.
- Add the neutrophil suspension to the upper wells.
- Incubate the chamber at 37°C in a humidified 5% CO₂ incubator for 1-2 hours.
- After incubation, remove the membrane, wipe off the non-migrated cells from the top surface, and fix and stain the migrated cells on the bottom surface.
- Count the number of migrated cells in several high-power fields under a microscope.
- Plot the number of migrated cells against the concentration of **SHAAGtide** to generate a dose-response curve and determine the EC₅₀.

In Vivo Leukocyte Recruitment (Intravital Microscopy)

Objective: To visualize and quantify **SHAAGtide**-induced leukocyte recruitment in a living animal model.

Materials:

- Anesthetized mice.
- Intravital microscope equipped with a fluorescent light source and appropriate filters.
- Fluorescently labeled antibodies against leukocyte markers (e.g., anti-Gr-1 for neutrophils).
- **SHAAGtide** solution for injection.
- Surgical tools for exposing a suitable vascular bed (e.g., cremaster muscle or ear).

Procedure:

- Anesthetize the mouse and surgically prepare the tissue of interest for intravital microscopy.
- Administer a fluorescently labeled antibody intravenously to visualize leukocytes.
- Record baseline leukocyte rolling and adhesion in the microvasculature.
- Administer **SHAAGtide** locally (e.g., intradermal or topical application) or systemically.
- Record the changes in leukocyte rolling, adhesion, and transmigration over time.
- Quantify the number of rolling and adherent leukocytes per unit area or vessel length.

Conclusion

SHAAGtide is a selective agonist for the FPRL1 receptor, demonstrating chemoattractant and calcium-mobilizing properties in leukocytes. While direct quantitative comparisons with other FPRL1 agonists like MMK-1 are limited by the availability of public data for **SHAAGtide**, the provided protocols offer a robust framework for its comprehensive statistical validation. Further studies generating dose-response data for **SHAAGtide** in the described assays will be crucial for a complete understanding of its potency and therapeutic potential.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
- [2. Synthetic peptide MMK-1 is a highly specific chemotactic agonist for leukocyte FPRL1 - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
- [3. academic.oup.com \[academic.oup.com\]](https://academic.oup.com)
- To cite this document: BenchChem. [Statistical Validation of SHAAGtide: A Comparative Performance Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15570485/docs#statistical-validation-of-shaagtide-a-comparative-performance-guide\]](https://www.benchchem.com/product/b15570485/docs#statistical-validation-of-shaagtide-a-comparative-performance-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check